

# Physical properties of isobutyl chloride

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## Compound of Interest

Compound Name: *1-Chloro-2-methylpropane*  
Cat. No.: *B167039*

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## Core Physical and Chemical Properties

Isobutyl chloride is a colorless, flammable liquid with a characteristic odor.<sup>[1]</sup> It is an organochlorine compound and a primary alkyl halide, which makes it a useful reagent in organic synthesis.<sup>[2]</sup>

Table 1: General and Chemical Properties of Isobutyl Chloride

Property	Value
Chemical Formula	$C_4H_9Cl$ <sup>[3]</sup>
Molecular Weight	92.57 g/mol <sup>[3]</sup>
CAS Number	513-36-0 <sup>[3]</sup>
Appearance	Colorless liquid <sup>[3][4]</sup>
Percent Composition	C 51.90%, H 9.80%, Cl 38 .30% <sup>[5]</sup>

## Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of isobutyl chloride, compiled from various sources.

Table 2: Thermodynamic and Physical State Properties

Property	Value	Conditions
Boiling Point	68-69 °C	(lit.)
Melting Point	-131 °C[3]	(lit.)
Density	0.883 g/mL	at 25 °C (lit.)
0.8773 g/cm <sup>3</sup> [6]	at 20°C	
Vapor Pressure	161 hPa	at 20 °C
Flash Point	-19.4 °C (-2.9 °F)	closed cup
Standard Molar Enthalpy of Formation (Liquid)	-191.1 kJ/mol[6]	at 298.15 K
Standard Molar Enthalpy of Formation (Gas)	-159.3 kJ/mol[6]	at 298.15 K

Table 3: Optical and Electrical Properties

Property	Value	Conditions
Refractive Index (n)	1.398[3]	at 20°C (lit.)
Dipole Moment	2.00 D[7]	
Dielectric Constant	6.49[7]	

Table 4: Solubility Data

Solvent	Solubility	Temperature
Water	28 mg/L	20 °C
Insoluble / None <sup>[5][8]</sup>		
Ethanol	Miscible <sup>[4][5]</sup>	
Ether	Miscible <sup>[4][5]</sup>	
Acetone	Soluble <sup>[6]</sup>	
Chloroform	Soluble <sup>[6]</sup>	
Carbon Tetrachloride	Sparingly soluble <sup>[6]</sup>	

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of isobutyl chloride.

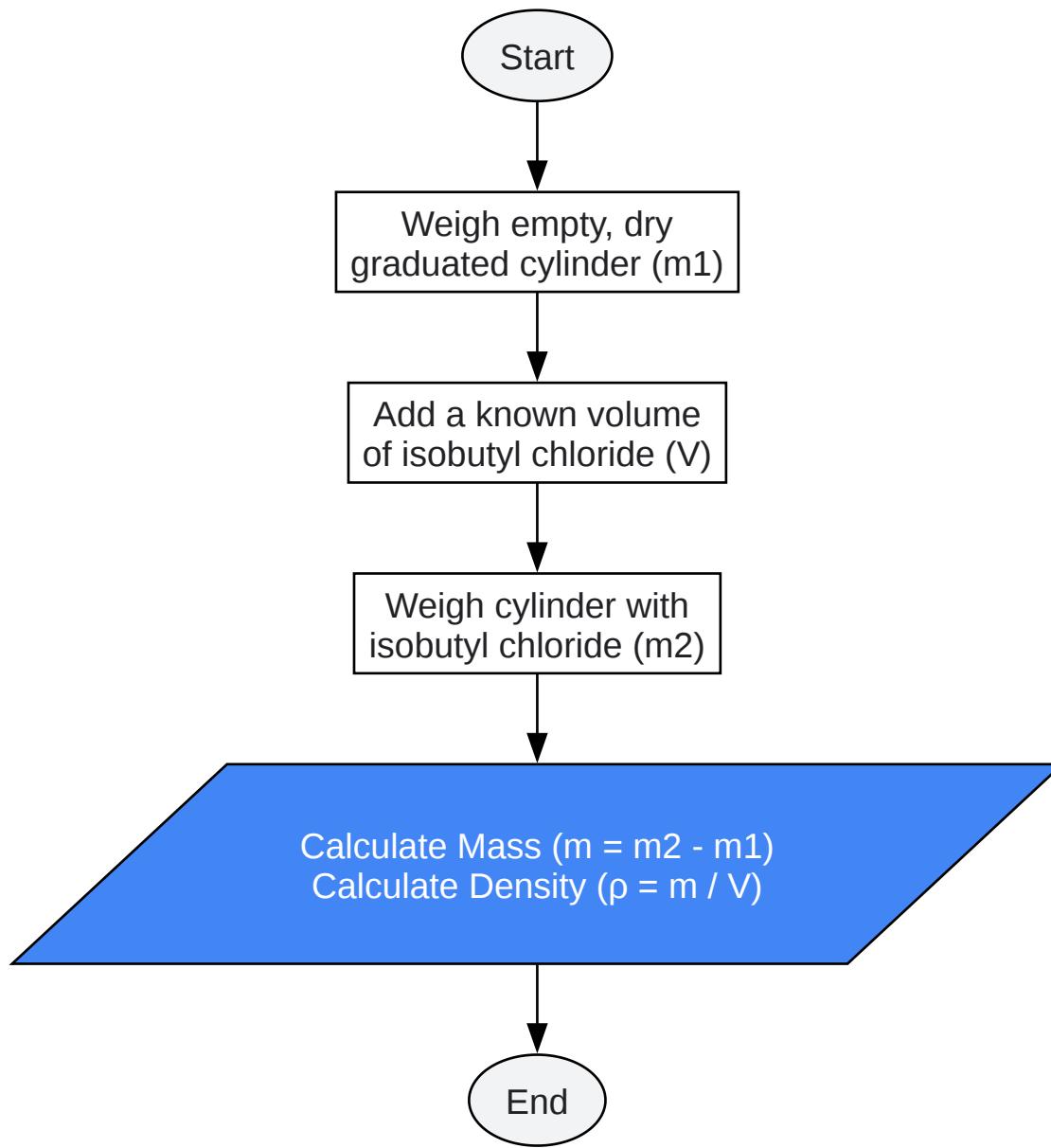
### Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method involves using a graduated cylinder and an electronic balance.<sup>[9]</sup>

Protocol:

- Mass of Empty Cylinder: Place a clean, dry 25 mL or 50 mL graduated cylinder on an electronic balance and tare the balance to zero. Record this mass if not taring.
- Volume Measurement: Carefully pour a known volume of isobutyl chloride (e.g., 20 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus at eye level to avoid parallax error.<sup>[10]</sup>
- Mass Measurement: Place the graduated cylinder containing the isobutyl chloride back on the electronic balance and record the mass.
- Calculation: Calculate the density using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V)

- Repeatability: For accuracy, repeat the measurement at least three times and calculate the average density.[9][10]



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Caption: Workflow for Experimental Determination of Density.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

**Protocol:**

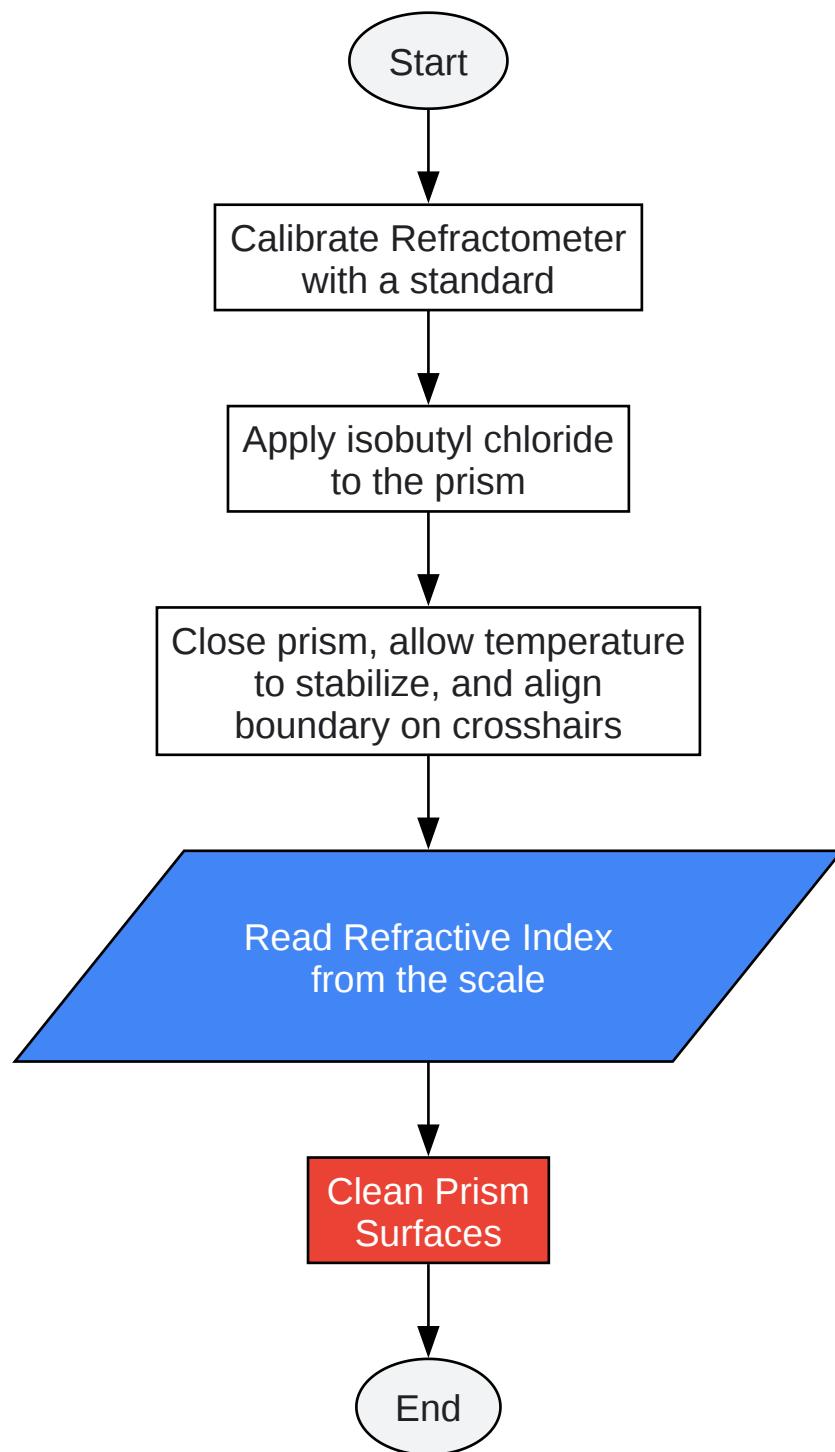
- Apparatus Setup: Assemble a distillation apparatus. Place a small volume of isobutyl chloride in the distillation flask along with boiling chips to ensure smooth boiling.
- Heating: Gently heat the flask using a heating mantle.
- Temperature Reading: Place a thermometer so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- Observation: The boiling point is the temperature at which the liquid is boiling, and the temperature reading on the thermometer remains constant as the vapor condenses on the thermometer bulb and drips into the condenser.
- Record: Record the stable temperature as the boiling point.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is commonly measured using a refractometer.[\[11\]](#)

**Protocol:**

- Calibration: Calibrate the refractometer, typically an Abbe refractometer, using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of isobutyl chloride onto the clean, dry prism surface of the refractometer.
- Measurement: Close the prism and allow the temperature to stabilize (usually 20°C). Look through the eyepiece and adjust the control knob until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
- Reading: Read the refractive index value directly from the instrument's scale.
- Cleaning: Thoroughly clean the prism surfaces with a suitable solvent (e.g., ethanol or acetone) and a soft tissue after the measurement.



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Caption: Workflow for Refractive Index Measurement.

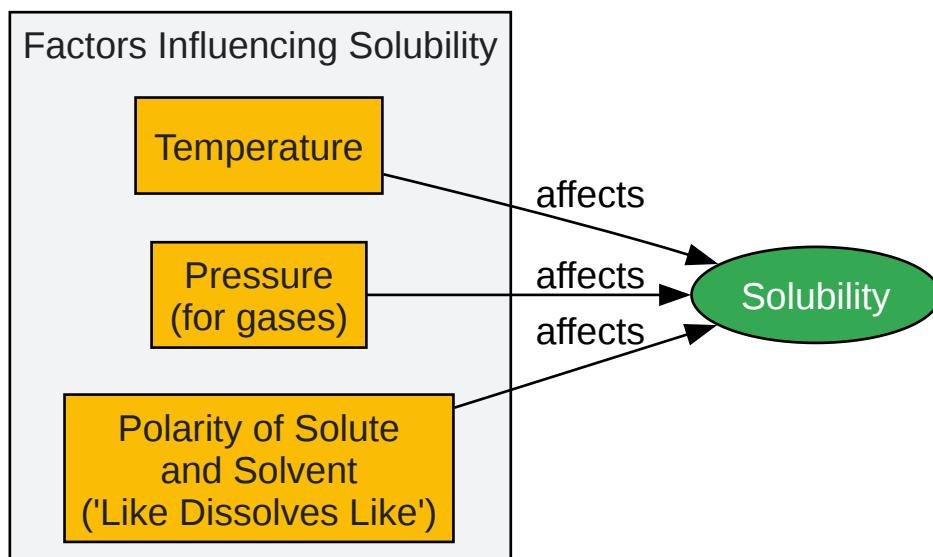
## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

The "shake-flask" method is a traditional approach.[12]

Protocol:

- Preparation: Add an excess amount of isobutyl chloride (solute) to a known volume of the solvent (e.g., water) in a sealed flask or vial.
- Equilibration: Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[12]
- Phase Separation: Allow the mixture to stand undisturbed until the undissolved isobutyl chloride separates completely from the solution.
- Sampling: Carefully extract a sample from the clear, saturated supernatant without disturbing the undissolved layer.
- Analysis: Determine the concentration of isobutyl chloride in the sample using a suitable analytical technique, such as gas chromatography (GC).
- Calculation: The determined concentration represents the solubility of isobutyl chloride in that solvent at the specified temperature.



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Caption: Key Factors Influencing the Solubility of a Compound.

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